

Personal protective equipment for handling TMX-2164

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Compound of Interest

Compound Name: TMX-2164

Cat. No.: B10821743

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Essential Safety and Handling Guide for TMX-2164

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **TMX-2164**, a potent, irreversible B-cell lymphoma 6 (BCL6) inhibitor. Adherence to these procedures is essential to ensure laboratory safety and maintain experimental integrity.

I. Personal Protective Equipment (PPE)

Given that **TMX-2164** contains a reactive sulfonyl fluoride moiety, a class of compounds requiring careful handling to prevent covalent modification of unintended biological targets, including laboratory personnel, the following personal protective equipment is mandatory.

Core PPE Requirements:

- **Gloves:** Double-gloving with nitrile or neoprene gloves is required.^[1] These materials offer good resistance to a range of chemicals. Gloves must be inspected before use and changed

immediately upon contamination.

- **Eye Protection:** Chemical splash goggles are mandatory at all times when handling **TMX-2164** in solution or powder form.[2] A face shield should be worn over goggles when there is a significant risk of splashes or aerosols, such as during vortexing, sonicating, or preparing concentrated stock solutions.[3]
- **Lab Coat:** A flame-resistant lab coat must be worn and fully buttoned. Ensure that the cuffs are tucked into the inner pair of gloves.
- **Full Coverage:** Long pants and closed-toe shoes are required to prevent skin exposure.[2]

Respiratory Protection:

- Work with powdered **TMX-2164** should be conducted in a certified chemical fume hood to avoid inhalation of airborne particles.
- If engineering controls like a fume hood are not available or insufficient to control exposure, a properly fitted respirator (e.g., N95 or higher) is necessary.[4] All personnel requiring respiratory protection must be formally trained and fit-tested.[4]

II. Operational Plan for Handling TMX-2164

A systematic approach to handling **TMX-2164** will minimize exposure risks and prevent contamination.

Step 1: Preparation and Weighing

- Designate a specific area within a chemical fume hood for handling **TMX-2164**.
- Before handling, ensure all necessary PPE is correctly worn.
- When weighing the powdered form, use anti-static weigh paper or a compatible container to prevent dispersal.
- Handle the powder with care to avoid creating dust.

Step 2: Solution Preparation

- Prepare stock solutions within the chemical fume hood.
- Use a solvent appropriate for **TMX-2164**, such as DMSO.
- Add the solvent slowly to the powdered compound to avoid splashing.
- Cap the vial securely before vortexing or sonicating to ensure thorough dissolution.

Step 3: Experimental Use

- When adding **TMX-2164** solutions to cell cultures or other experimental systems, use filtered pipette tips to prevent aerosol generation.
- Keep all containers of **TMX-2164** sealed when not in use.
- Transport **TMX-2164** solutions in sealed, shatter-resistant secondary containers.

Step 4: Post-Handling

- After completing the work, decontaminate the work area in the fume hood with an appropriate solvent (e.g., 70% ethanol), followed by a standard laboratory disinfectant.
- Carefully remove PPE, avoiding contact with the outer surfaces of contaminated items.
- Wash hands thoroughly with soap and water after removing gloves.[2]

III. Disposal Plan

Proper disposal of **TMX-2164** and associated waste is crucial to prevent environmental contamination and accidental exposure.

- **Solid Waste:** All solid waste contaminated with **TMX-2164**, including weigh boats, pipette tips, and gloves, must be collected in a dedicated, clearly labeled hazardous waste container.
- **Liquid Waste:** Unused **TMX-2164** solutions and contaminated liquid waste should be collected in a designated, sealed hazardous waste container. Do not pour **TMX-2164** waste down the drain.

- **Decontamination:** All glassware and equipment that came into contact with **TMX-2164** should be decontaminated. This can be achieved by rinsing with a suitable solvent, which should then be collected as hazardous liquid waste.
- **Regulatory Compliance:** All waste must be disposed of in accordance with local, state, and federal regulations for hazardous chemical waste.

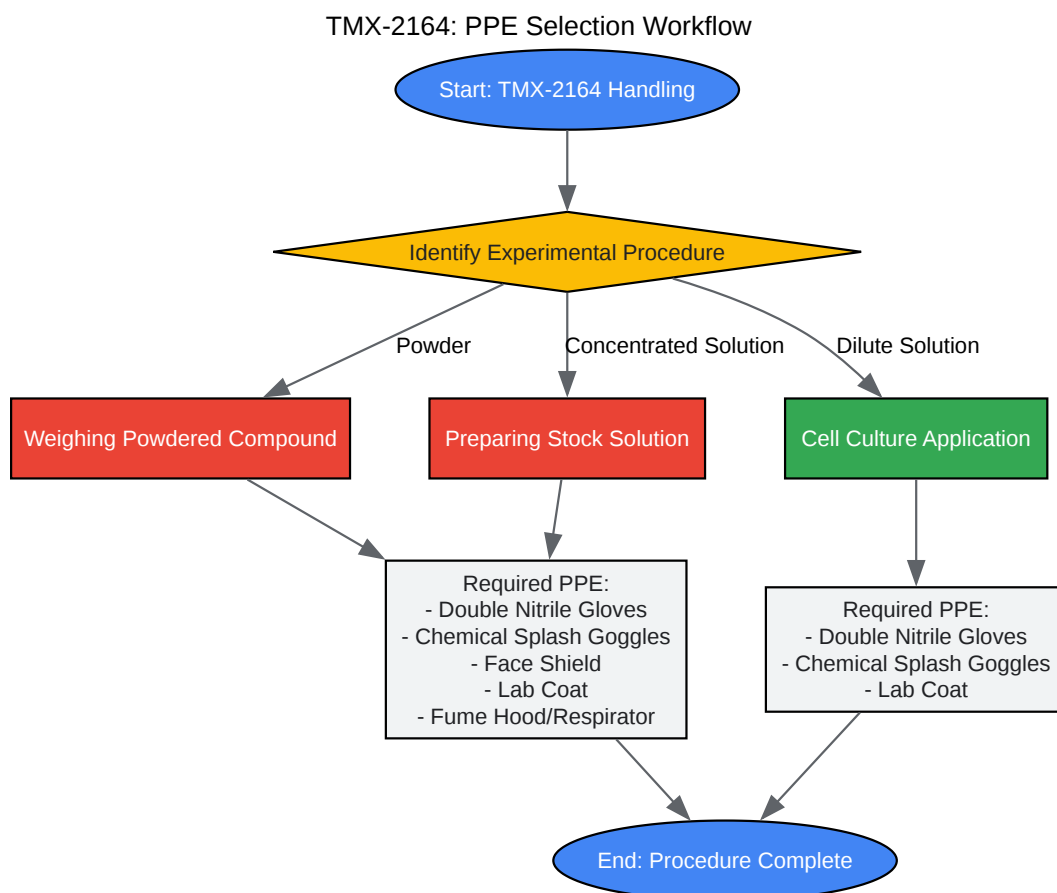
IV. Quantitative Data

The following table summarizes key quantitative data for **TMX-2164**.

Parameter	Value	Source
IC50 (BCL6)	152 nM	Internal Data
Molecular Weight	689.1 g/mol	Internal Data
Solubility	Soluble in DMSO	Internal Data

V. Experimental Workflow Visualization

The following diagram illustrates the decision-making process for selecting the appropriate level of personal protective equipment based on the experimental procedure involving **TMX-2164**.



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Caption: Workflow for **TMX-2164** PPE Selection.

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